

# An In-depth Technical Guide to 2,2-Dimethylnonanoic Acid

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## Compound of Interest

Compound Name: *2,2-Dimethylnonanoic acid*

Cat. No.: *B084092*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical characterization of **2,2-Dimethylnonanoic acid**. The information is intended for professionals in research, chemical synthesis, and drug development who require detailed technical data and methodologies.

## Core Chemical Properties

**2,2-Dimethylnonanoic acid** is a saturated fatty acid characterized by a nine-carbon chain with two methyl groups at the alpha-position. This substitution creates a sterically hindered carboxylic acid with distinct physical and chemical properties.

## Identifiers and Descriptors

Property	Value	Source
IUPAC Name	2,2-dimethylnonanoic acid	<a href="#">[1]</a>
CAS Number	14250-75-0	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	186.29 g/mol	<a href="#">[1]</a>
Canonical SMILES	CCCCCCCC(C)(C)C(=O)O	<a href="#">[1]</a>
InChI Key	GZWHUSJKYLPRHF-UHFFFAOYSA-N	<a href="#">[1]</a>
Synonyms	Nonanoic acid, 2,2-dimethyl-	<a href="#">[1]</a>

## Physical and Chemical Properties

Property	Value	Source
Molecular Weight	186.29 g/mol	<a href="#">[1]</a>
Monoisotopic Mass	186.161979940 Da	<a href="#">[1]</a>
Density	0.909 g/cm <sup>3</sup> (Predicted)	
XLogP3	4.3	<a href="#">[1]</a>
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[1]</a>
Rotatable Bond Count	7	<a href="#">[1]</a>
Topological Polar Surface Area	37.3 Å <sup>2</sup>	<a href="#">[1]</a>

## Reactivity and Safety Profile

### Chemical Reactivity

As a carboxylic acid, **2,2-Dimethylnonanoic acid** undergoes typical reactions such as esterification, amide formation, and reduction. However, the presence of the two methyl groups

at the C2 position provides significant steric hindrance, which can slow down reaction rates compared to its linear isomer, nonanoic acid.

Based on reactivity profiles of similar compounds, **2,2-Dimethylnonanoic acid** is expected to react exothermically with bases. It may also react with active metals to form gaseous hydrogen and a metal salt. Reactions with cyanide salts could generate gaseous hydrogen cyanide, while reactions with diazo compounds, isocyanates, nitrides, and sulfides may generate flammable and/or toxic gases and heat.

## Safety and Handling

GHS Hazard Classification:[1]

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.
- Acute Toxicity, Dermal (Category 4): H312 - Harmful in contact with skin.
- Acute Toxicity, Inhalation (Category 4): H332 - Harmful if inhaled.

Precautionary Statements: Users should handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and safety goggles. Avoid breathing dust, fumes, or vapors. Wash hands thoroughly after handling. Store in a tightly sealed container in a cool, dry place.

## Experimental Protocols

### Synthesis Protocol: Grignard Carboxylation (Representative)

The following is a representative protocol for the synthesis of **2,2-Dimethylnonanoic acid** via the Grignard reaction, a common method for C-C bond formation and carboxylic acid synthesis. This protocol is adapted from general procedures for similar compounds.[2]

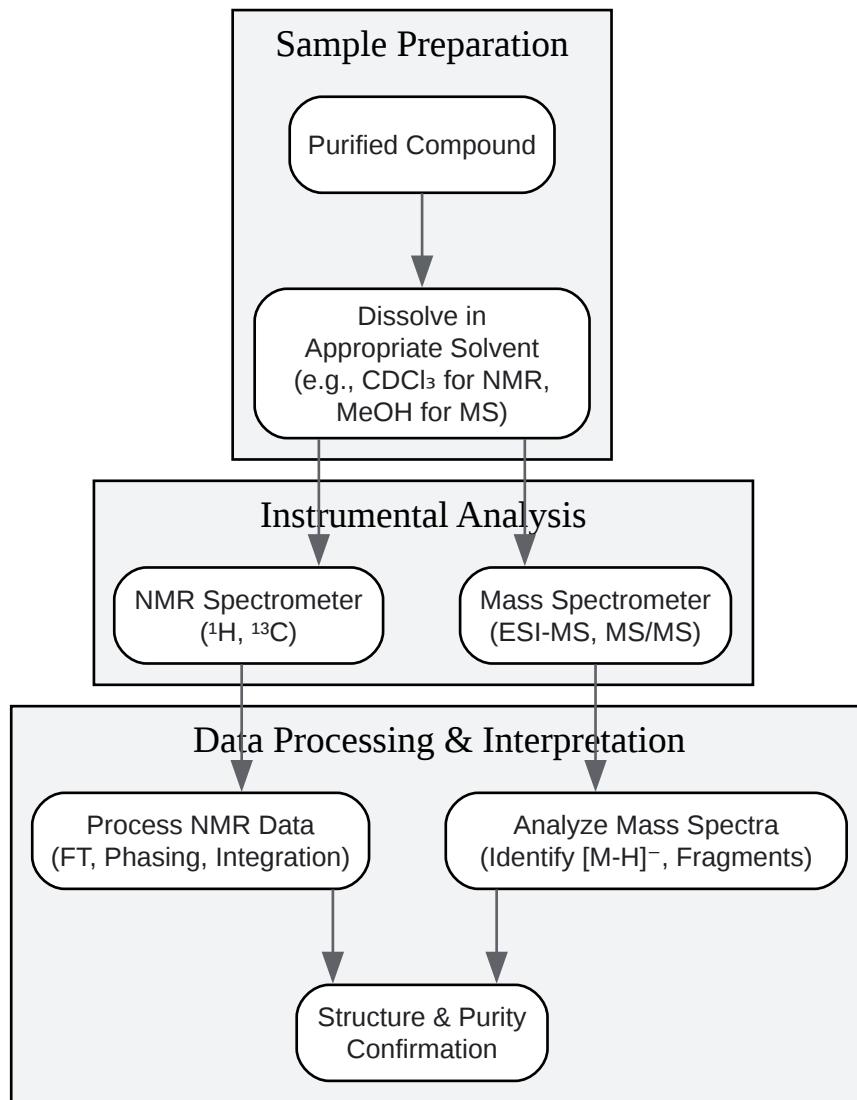
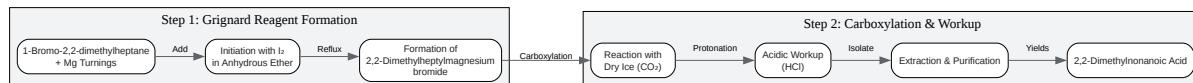
#### Step 1: Formation of the Grignard Reagent

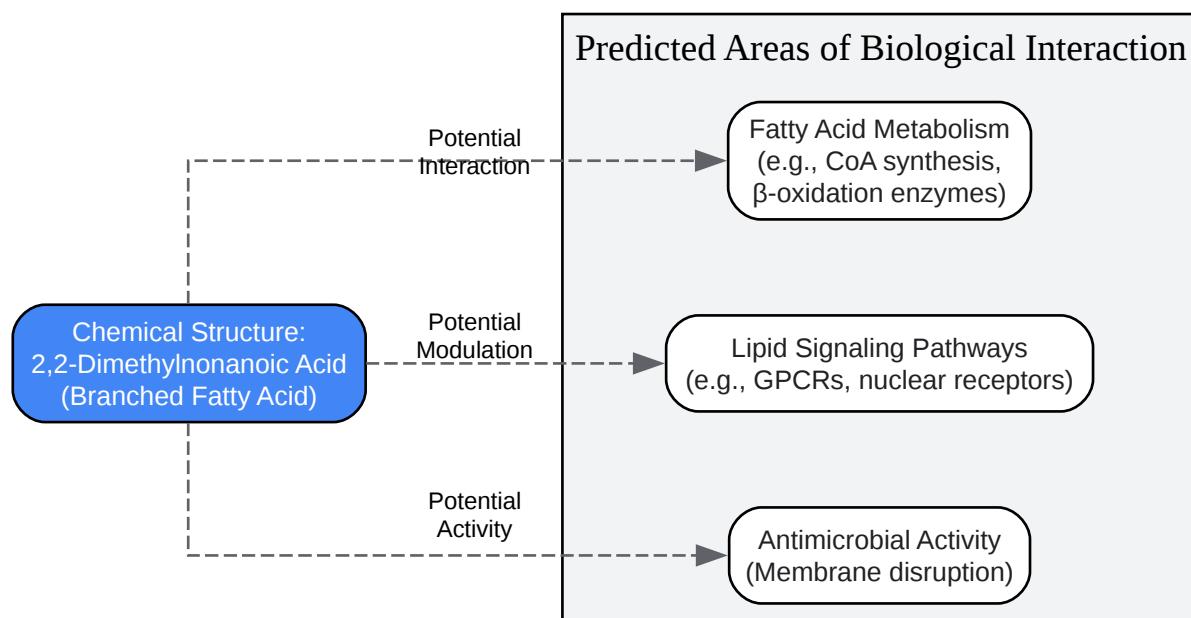
- Setup: Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon).

- Initiation: Place magnesium turnings (1.1 eq) in the flask. Add a small crystal of iodine to help initiate the reaction.
- Addition of Alkyl Halide: Dissolve 1-bromo-2,2-dimethylheptane (1.0 eq) in anhydrous diethyl ether and add it to the dropping funnel. Add a small portion of the alkyl halide solution to the magnesium turnings. The reaction is indicated by the disappearance of the iodine color and gentle bubbling.
- Reaction: Once initiated, add the remaining alkyl halide solution dropwise at a rate that maintains a gentle reflux. After the addition is complete, continue stirring the mixture for 1-2 hours until the magnesium is consumed.

#### Step 2: Carboxylation and Workup

- Carbonation: Crush an excess of dry ice (solid CO<sub>2</sub>) in a separate flask and cautiously pour the prepared Grignard reagent solution onto it with stirring.
- Acidification: Allow the excess CO<sub>2</sub> to sublime and the mixture to warm to room temperature. Slowly add aqueous HCl (e.g., 3 M) to protonate the carboxylate salt and dissolve any remaining magnesium salts.
- Extraction: Transfer the mixture to a separatory funnel and extract the product into an organic solvent (e.g., diethyl ether) three times.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and remove the solvent under reduced pressure. The crude product can be further purified by vacuum distillation or column chromatography.





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## References

- 1. 2,2-Dimethylnonanoic acid | C11H22O2 | CID 2736270 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [benchchem.com](http://benchchem.com) [benchchem.com]
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